

# Bastadin 10: A Technical Guide to its Discovery, Origin, and Biological Activity

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## Compound of Interest

Compound Name: Bastadin 10

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This technical guide provides a comprehensive overview of **bastadin 10**, a brominated tyrosine-derived metabolite isolated from the marine sponge *lanthella basta*. It covers the initial discovery and isolation, detailed experimental protocols, and an in-depth look at its biological activity, with a focus on its modulation of the ryanodine receptor.

## Discovery and Origin

**Bastadin 10** was first reported as a novel natural product in 1990 by Pordesimo and Schmitz.<sup>[1]</sup> It was isolated from the marine sponge *lanthella basta*, collected in Guam. This sponge is a known rich source of a diverse family of brominated tyrosine alkaloids known as bastadins. These compounds are thought to be part of the sponge's chemical defense mechanism. Bastadins are characterized by their unique macrocyclic structures formed from four brominated tyrosine units.

The initial structure elucidation of **bastadin 10** was achieved through extensive spectroscopic analysis, primarily using nuclear magnetic resonance (NMR) spectroscopy.<sup>[1]</sup>

## Physicochemical Properties and Structure

While the original isolation paper by Pordesimo and Schmitz does not provide a specific yield for **bastadin 10**, it was isolated as part of a mixture of several new bastadin analogs. The structural determination was based on detailed analysis of its spectroscopic data.

Table 1: Spectroscopic Data for **Bastadin 10**

Spectroscopic Method	Key Observations (as reported in Pordesimo and Schmitz, 1990)
$^1\text{H}$ NMR (DMSO- $d_6$ , 300 MHz)	3.64 (2 H, bs), 3.54 (2 H, bs), and other characteristic aromatic and aliphatic signals consistent with a bastadin-type structure. <a href="#">[1]</a>

Note: For a complete and unambiguous structural assignment, researchers should refer to the original publication and more recent spectroscopic studies.

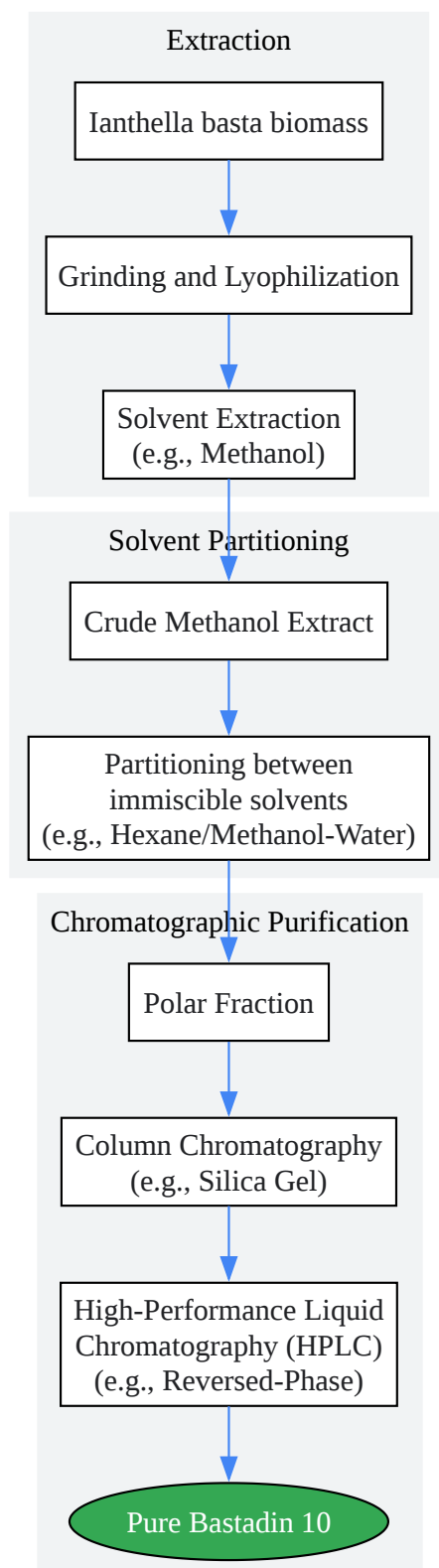
## Experimental Protocols

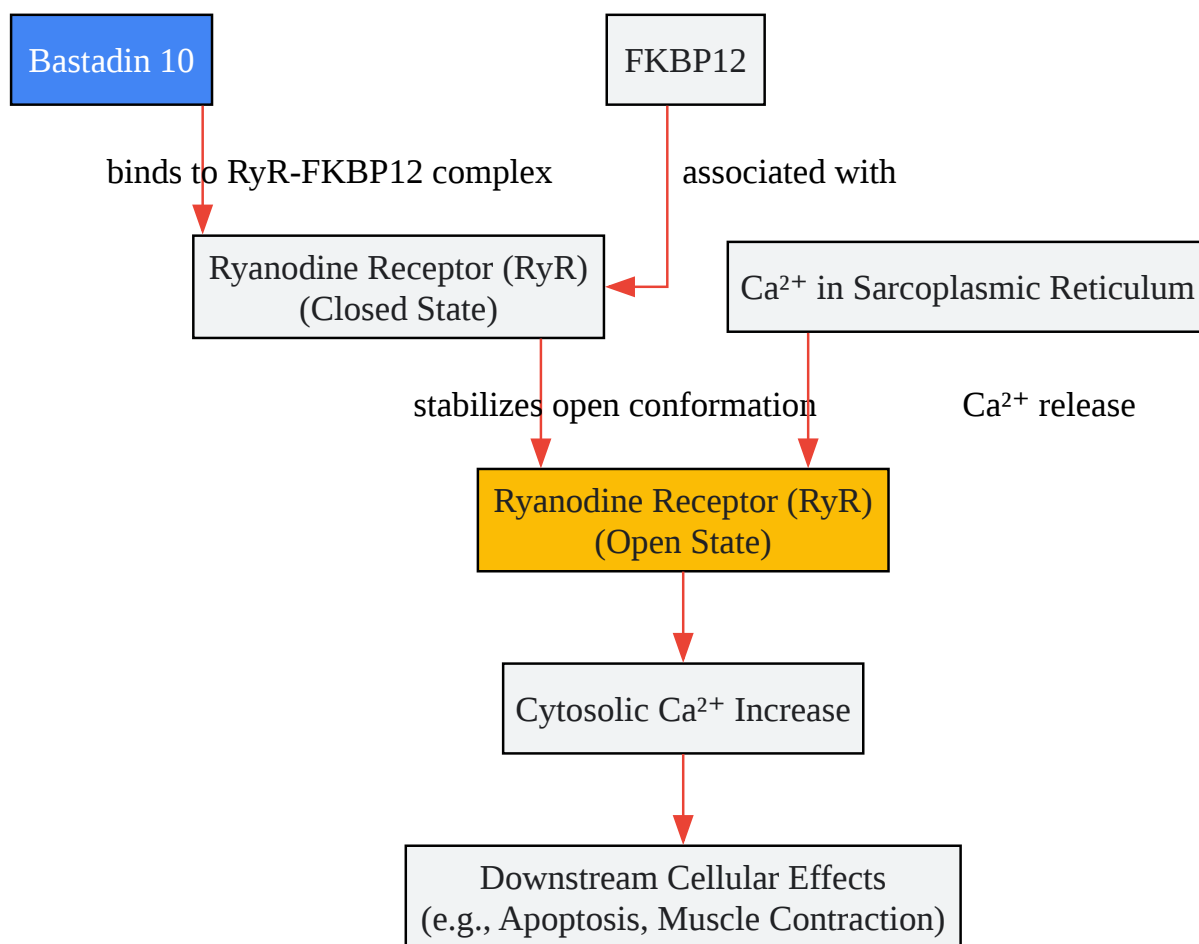
The following section details the general experimental procedures for the isolation and analysis of **bastadin 10**, based on the methodologies described in the foundational literature.

### Isolation and Purification of Bastadin 10

The isolation of **bastadin 10** from *lanthella basta* involves a multi-step process of extraction and chromatography.

Workflow for the Isolation of **Bastadin 10**





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## References

- 1. computational-analysis-of-binding-interactions-between-the-ryanodine-receptor-type-2-and-calmodulin - Ask this paper | Bohrium [bohrium.com]
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